

Uncoupling Protein Interactions: IC87201 Demonstrates No Effect on nNOS Catalytic Activity

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Compound of Interest

Compound Name: IC87201

Cat. No.: B10788218

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For researchers in neuroscience and drug development, understanding the precise mechanism of action of investigational compounds is paramount. **IC87201**, a small molecule inhibitor of the interaction between postsynaptic density protein 95 (PSD-95) and neuronal nitric oxide synthase (nNOS), has emerged as a tool to probe the downstream signaling of NMDA receptors. A critical aspect of its pharmacological profile is its specificity: **IC87201** is designed to disrupt this protein-protein interaction without directly affecting the enzymatic activity of nNOS. This guide provides a comparative analysis of **IC87201** and alternative compounds, supported by experimental data and detailed protocols, to confirm its lack of effect on nNOS catalytic activity.

IC87201 reduces the production of nitric oxide (NO) in response to NMDA receptor activation by preventing the colocalization of nNOS with its activating partner, PSD-95, at the postsynaptic density.[1] This mechanism is distinct from that of classical nNOS inhibitors, which directly target the enzyme's catalytic site. The original report on **IC87201** by Florio et al. (2009) demonstrated that while the compound effectively inhibits the in vitro binding of nNOS to PSD95, it does so without inhibiting nNOS catalytic activity.[2]

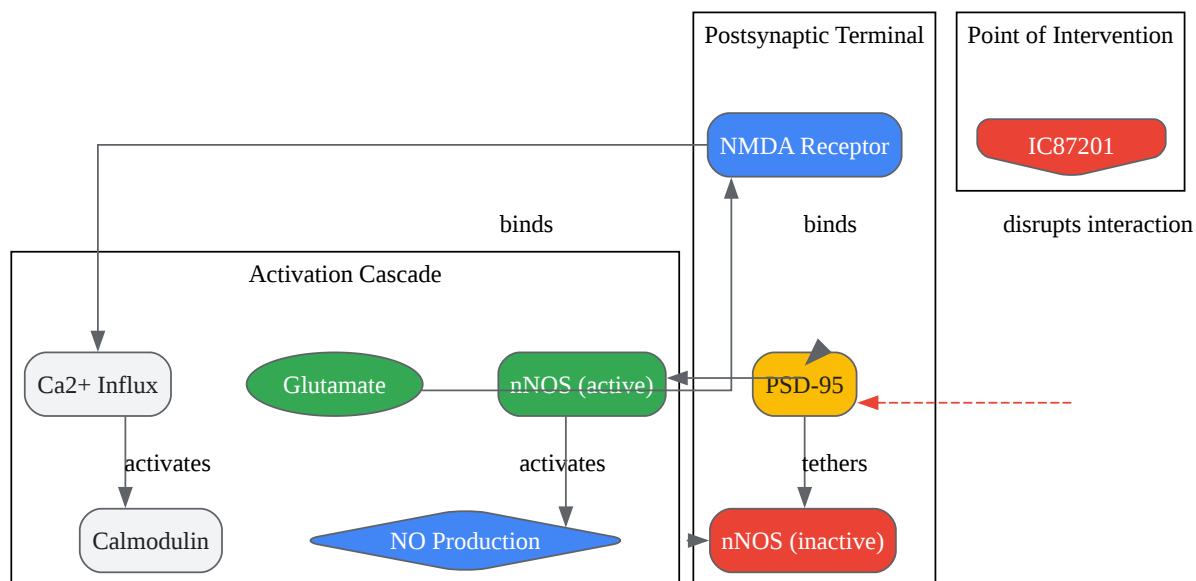
Comparative Analysis of nNOS Inhibitors

To contextualize the unique mechanism of **IC87201**, it is essential to compare its activity with that of direct enzymatic inhibitors of nNOS. The following table summarizes the quantitative data on the effects of **IC87201** and alternative, direct nNOS inhibitors on catalytic activity.

Compound	Mechanism of Action	Target	Reported IC50/Ki for nNOS Catalytic Activity
IC87201	PSD-95/nNOS Interaction Inhibitor	PSD-95/nNOS complex	No inhibition of catalytic activity reported
ZL006	PSD-95/nNOS Interaction Inhibitor	PSD-95/nNOS complex	No inhibition of catalytic activity reported
S-methyl-L-thiocitrulline (SMTC)	Direct Catalytic Inhibitor	nNOS catalytic site	K _d = 1.2 nM
7-Nitroindazole (7-NI)	Direct Catalytic Inhibitor	nNOS catalytic site	IC50 ≈ 200 nM

Signaling Pathway and Experimental Workflow

The signaling cascade leading to nNOS activation downstream of the NMDA receptor is initiated by glutamate binding and subsequent calcium influx. This calcium influx, in conjunction with calmodulin, activates nNOS, which is localized to the receptor complex via its interaction with PSD-95. **IC87201** acts by disrupting this latter interaction.



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